

Nucc-390 Dihydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nucc-390 dihydrochloride*

Cat. No.: *B10821385*

[Get Quote](#)

An In-depth Review of a Novel CXCR4 Agonist for Nerve Regeneration and Beyond

Abstract

Nucc-390 dihydrochloride is a novel and selective small-molecule agonist for the C-X-C motif chemokine receptor 4 (CXCR4).^{[1][2]} This technical guide provides a comprehensive overview of **Nucc-390 dihydrochloride**, including its chemical properties, mechanism of action, and key experimental data. Detailed protocols for relevant in vitro and in vivo assays are provided to facilitate further research and development. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of CXCR4 agonism, particularly in the context of neuroregeneration.

Chemical Properties and Formulation

Nucc-390 dihydrochloride is a synthetic, small-molecule compound that acts as a potent and selective agonist of the CXCR4 receptor.^{[1][2]}

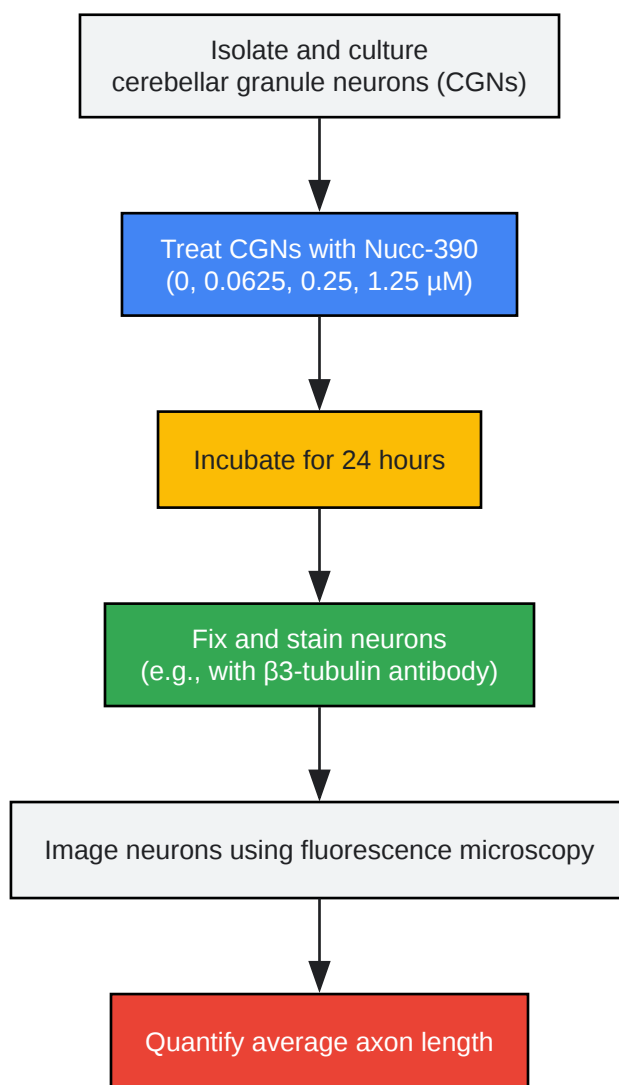
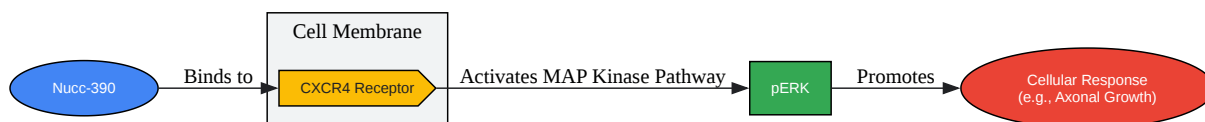
Property	Value
Formal Name	1-piperidinyl[4,5,6,7-tetrahydro-1-propyl-5-[[2-(4-pyridinyl)ethyl]amino]-1H-indazol-3-yl]-methanone, dihydrochloride[3]
CAS Number	2749281-71-6[3][4]
Molecular Formula	C ₂₃ H ₃₃ N ₅ O · 2HCl[3]
Formula Weight	468.5 g/mol [3]
Purity	≥98%[3]
Formulation	A solid[3]
Solubility	Soluble in DMSO[3]
Storage	Store at -20°C for long-term (months to years) or 0-4°C for short-term (days to weeks). Shipped at ambient temperature.
SMILES	<chem>CCCN1N=C(C(N2CCCCC2)=O)C3=C1CCC(C3)NCCC4=CC=NC=C4.Cl.Cl</chem> [3]
InChI Key	RSYDQYPPGGIWOJ-UHFFFAOYSA-N[3]

Mechanism of Action

Nucc-390 dihydrochloride functions as a CXCR4 receptor agonist, initiating downstream signaling cascades that are crucial for various cellular processes, including nerve regeneration. Its mechanism involves binding to the CXCR4 receptor, leading to its internalization and the activation of signaling pathways such as the MAP kinase pathway, evidenced by the phosphorylation of ERK.[1][5]

Signaling Pathway

The binding of Nucc-390 to the CXCR4 receptor initiates a cascade of intracellular events. A key pathway activated is the MAP kinase/ERK pathway, which plays a critical role in cell proliferation, differentiation, and survival.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. NUCC-390 dihydrochloride - Immunomart \[immunomart.com\]](#)
- [5. Discovery and characterization of novel small-molecule CXCR4 receptor agonists and antagonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Nucc-390 Dihydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10821385/docs#nucc-390-dihydrochloride-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b10821385/docs#nucc-390-dihydrochloride-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check